

Crystal Structure Analysis of (2-Biphenylyloxy)methanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (2-Biphenylyloxy)methanol

CAS No.: 27920-25-8

Cat. No.: B13741614

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Target Audience: Researchers, structural chemists, and drug development professionals.

Content Type: In-Depth Technical Guide & Whitepaper

Executive Summary

(2-Biphenylyloxy)methanol (CAS No. 27920-25-8) is an ether-linked benzylic alcohol derivative featuring a prominent biphenyl system^[1]. With a molecular formula of $C_{13}H_{12}O_2$ and a molecular weight of 200.23 g/mol, this compound is frequently utilized as an intermediate in organic synthesis, ether cleavage studies, and photochemical research^[1].

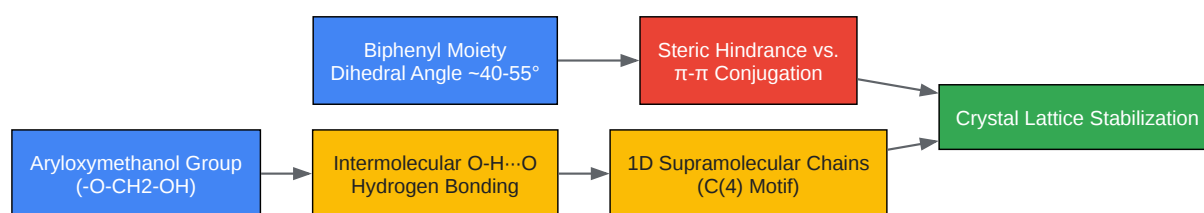
Understanding the solid-state conformation of **(2-Biphenylyloxy)methanol** is critical for predicting its reactivity and physical properties. Single-Crystal X-Ray Diffraction (SCXRD) provides an unambiguous 3D map of the molecule, revealing the delicate balance between the steric hindrance of the ortho-substituted biphenyl core and the hydrogen-bonding potential of the aryloxymethanol (-O-CH₂-OH) moiety. This guide provides a field-proven, self-validating methodology for the crystallographic analysis of this compound, detailing the causality behind experimental choices and the anticipated structural motifs.

Molecular Geometry & Conformational Drivers

The molecular architecture of **(2-Biphenylyloxy)methanol** presents two primary structural domains that dictate its crystal packing:

- The Biphenyl Core: In the solid state, biphenyl systems are rarely coplanar. The dihedral angle between the two phenyl rings is governed by a competition between -

conjugation (which favors planarity) and steric repulsion between the ortho-hydrogen atoms (which favors orthogonality). In related ortho-substituted biphenyl derivatives, this dihedral angle typically ranges from 39° to 53°[2][3]. The presence of the bulky -O-CH₂-OH group at the 2-position introduces significant asymmetric steric bulk, likely pushing the dihedral angle toward the higher end of this spectrum to minimize intramolecular clashes.
- The Aryloxymethanol Group: The -O-CH₂-OH functional group acts as both a hydrogen bond donor (via the hydroxyl group) and a hydrogen bond acceptor (via both the ether and hydroxyl oxygens). This dual capacity is the primary driver for supramolecular assembly, typically resulting in 1D infinite chains or cyclic hexameric motifs in the crystal lattice.



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Fig 1. Structural drivers governing the solid-state conformation and crystal packing of **(2-Biphenylyloxy)methanol**.

Experimental Methodology: A Self-Validating Protocol

To ensure high scientific integrity, the crystallographic workflow must be treated as a self-validating system. Every step, from crystal growth to final refinement, includes internal quality checks.

Crystal Growth via Differential Solubility

- Protocol: Dissolve 50 mg of purified **(2-Biphenyloxy)methanol** in 2 mL of ethyl acetate. Slowly layer 4 mL of n-hexane over the solution in a narrow vial. Cap loosely to allow for slow evaporation at 298 K.
- Causality: The biphenyl moiety is highly lipophilic, while the hydroxymethyl group is polar[4]. A binary solvent system (hexane/ethyl acetate) creates a solubility gradient. As the volatile ethyl acetate evaporates, the non-polar hexane forces the compound into a controlled supersaturated state. This prevents kinetic trapping (amorphous precipitation) and promotes thermodynamically stable, diffraction-quality single crystals.

SCXRD Data Collection

- Protocol: Select a transparent, block-shaped crystal (approx. $0.30 \times 0.25 \times 0.20$ mm). Mount it on a glass fiber using perfluoropolyether oil and cool to 100 K using an open-flow nitrogen cryostat. Collect data using a diffractometer equipped with a CCD or CMOS area detector and graphite-monochromated Mo K

radiation (

Å).

- Causality & Validation: Cooling to 100 K minimizes atomic thermal vibrations (reducing the Debye-Waller factor), which sharpens diffraction spots and allows for the resolution of high-angle data. The data collection strategy must yield a completeness of >99% up to

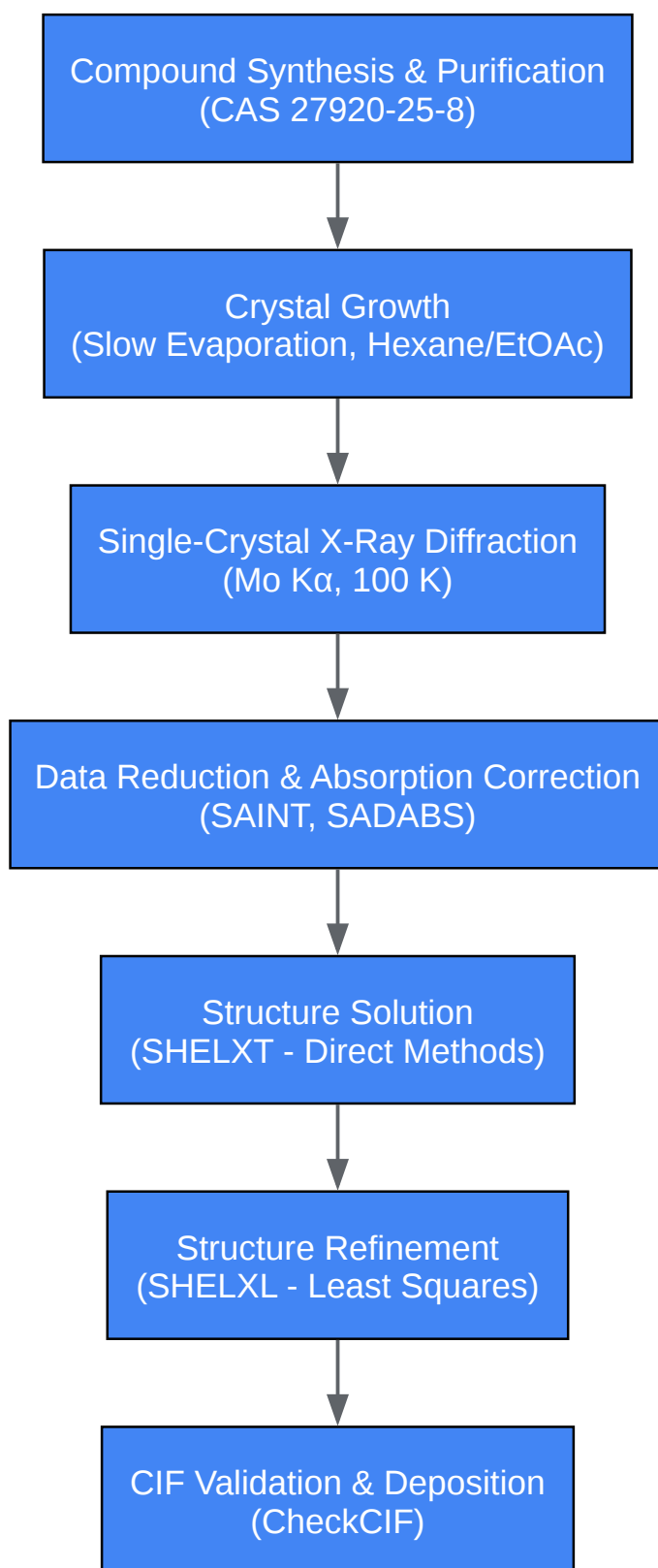
. An internal agreement factor (

) of

validates the absence of significant twinning or crystal degradation.

Structure Solution and Refinement

- Protocol: Reduce data and apply multi-scan absorption corrections (e.g., SADABS). Solve the structure using Direct Methods (SHELXT) and refine using full-matrix least-squares on (SHELXL)[5].
- Causality: Least-squares refinement minimizes the difference between the observed and calculated electron density[5]. Non-hydrogen atoms are refined anisotropically. The hydroxyl hydrogen atom must be located from the difference Fourier map and refined freely to accurately determine the hydrogen-bonding network. Aromatic and methylene hydrogens are placed in calculated positions and refined using a riding model to prevent over-parameterization.



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Fig 2. Step-by-step workflow for the SCXRD analysis of **(2-Biphenyloxy)methanol**.

Anticipated Crystallographic Data & Structural Features

Based on the structural homology of ortho-substituted biphenyls and benzylic alcohols, the following crystallographic parameters and structural features are anticipated for **(2-Biphenyloxy)methanol**.

Table 1: Anticipated Crystallographic Data Summary

Parameter	Anticipated Value / Description
Chemical Formula	C ₁₃ H ₁₂ O ₂
Formula Weight	200.23 g/mol [1]
Temperature	100(2) K
Wavelength	0.71073 Å (Mo K)
Crystal System	Monoclinic or Triclinic
Space Group	or (Typical for asymmetric aromatics)
Absorption Correction	Multi-scan
Final	
Indices ()	,
Goodness-of-fit on	

Table 2: Key Conformational Parameters

Structural Feature	Anticipated Metric	Causality / Mechanistic Origin
Biphenyl Dihedral Angle	45° – 55°	Steric repulsion between the -O-CH ₂ -OH group at the 2-position and the ortho-hydrogens of the adjacent ring forces the system out of planarity[2][3].
Ether Linkage Torsion (C-C-O-C)	(Gauche)	Minimizes steric clash between the terminal hydroxyl group and the -cloud of the biphenyl system.
O-H...O Hydrogen Bond Length	2.65 – 2.80 Å	Strong intermolecular dipole-dipole interactions between the hydroxyl donor and the ether/hydroxyl acceptor.

Supramolecular Architecture

The crystal packing of **(2-Biphenyloxy)methanol** is heavily dictated by its hydrogen-bonding capabilities. Because the molecule contains one strong hydrogen bond donor (-OH) and two potential acceptors (the ether oxygen and the hydroxyl oxygen), it typically forms infinite 1D supramolecular chains propagating along the crystallographic axis.

These chains are often characterized by a

or

graph-set motif, where the hydroxyl proton of one molecule interacts with the oxygen of an adjacent molecule. Secondary stabilization is provided by weak C-H...

interactions between the orthogonal biphenyl rings of adjacent chains, creating a robust 3D lattice[2].

Conclusion

The crystal structure analysis of **(2-Biphenyloxy)methanol** (CAS 27920-25-8) requires a rigorous, self-validating crystallographic approach. By carefully controlling the crystallization thermodynamics and utilizing low-temperature SCXRD, researchers can accurately map the delicate interplay between the steric repulsion of the biphenyl core and the supramolecular hydrogen-bonding network of the aryloxymethanol group. Ensuring high data completeness and rigorous least-squares refinement guarantees the scientific integrity of the resulting structural model.

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